

crystallinity of butane-1,4-diol adipic acid polyesters

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Compound Focus: Butane-1,4-diol;hexanedioic acid

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Crystal Structures and Phase Transition

Poly(butylene adipate) exhibits polymorphism, primarily crystallizing into two distinct forms: the **α form** (thermodynamically stable) and the **β form** (kinetically favored) [1].

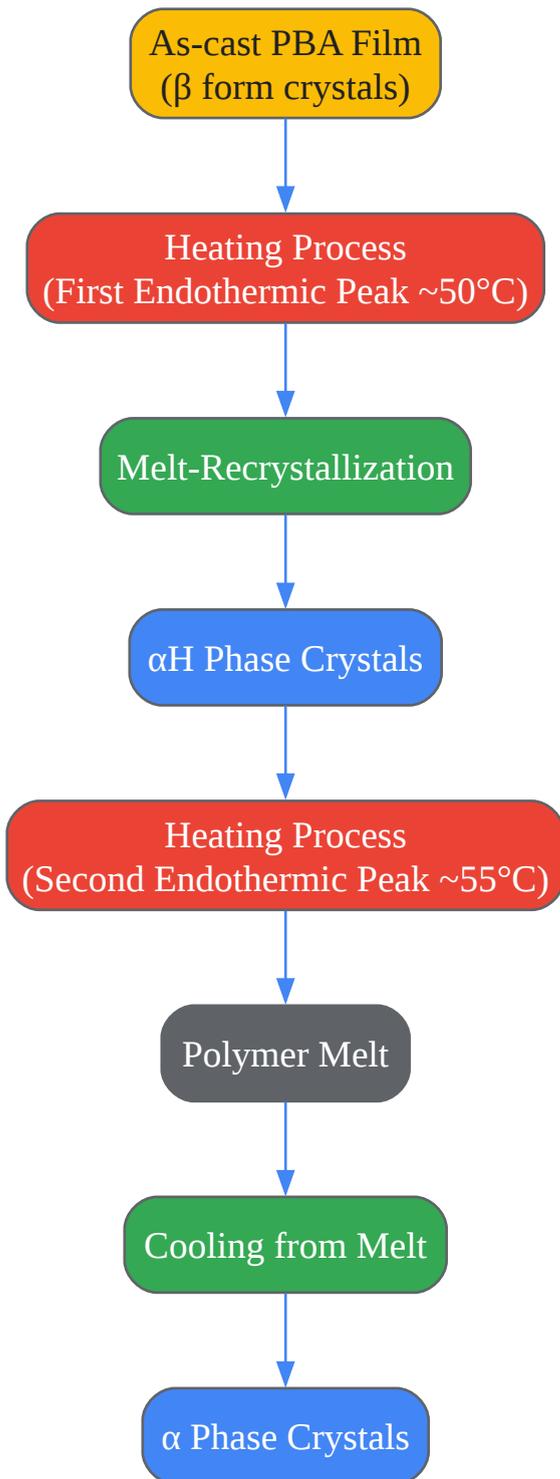
The table below summarizes the key characteristics of these crystal phases:

Crystal Form	Crystal System	Lattice Parameters	Formation Condition	Stability
α form	Monoclinic	$a = 6.73 \text{ \AA}$, $b = 7.94 \text{ \AA}$, $c = 14.20 \text{ \AA}$, $\beta = 45.5^\circ$ [1]	Crystallized from melt above $\sim 31^\circ\text{C}$ [1]	Thermodynamically stable [1]
β form	Orthorhombic	$a = 5.06 \text{ \AA}$, $b = 7.35 \text{ \AA}$, $c = 14.67 \text{ \AA}$ [1]	Crystallized from melt below $\sim 29^\circ\text{C}$ [1]	Kinetically favored; transforms to α form over time or upon heating [1]

A key finding from recent research is that the **β -to- α phase transition** does not occur directly but proceeds through a **melt-recrystallization mechanism** [1]. The α phase obtained from this solid-state transition (αH)

can have a different higher-order structure or orientation compared to the α phase crystallized directly from the melt, despite sharing the same unit cell [1].

This phase transition behavior can be visualized in the following experimental workflow:



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Experimental Characterization Data

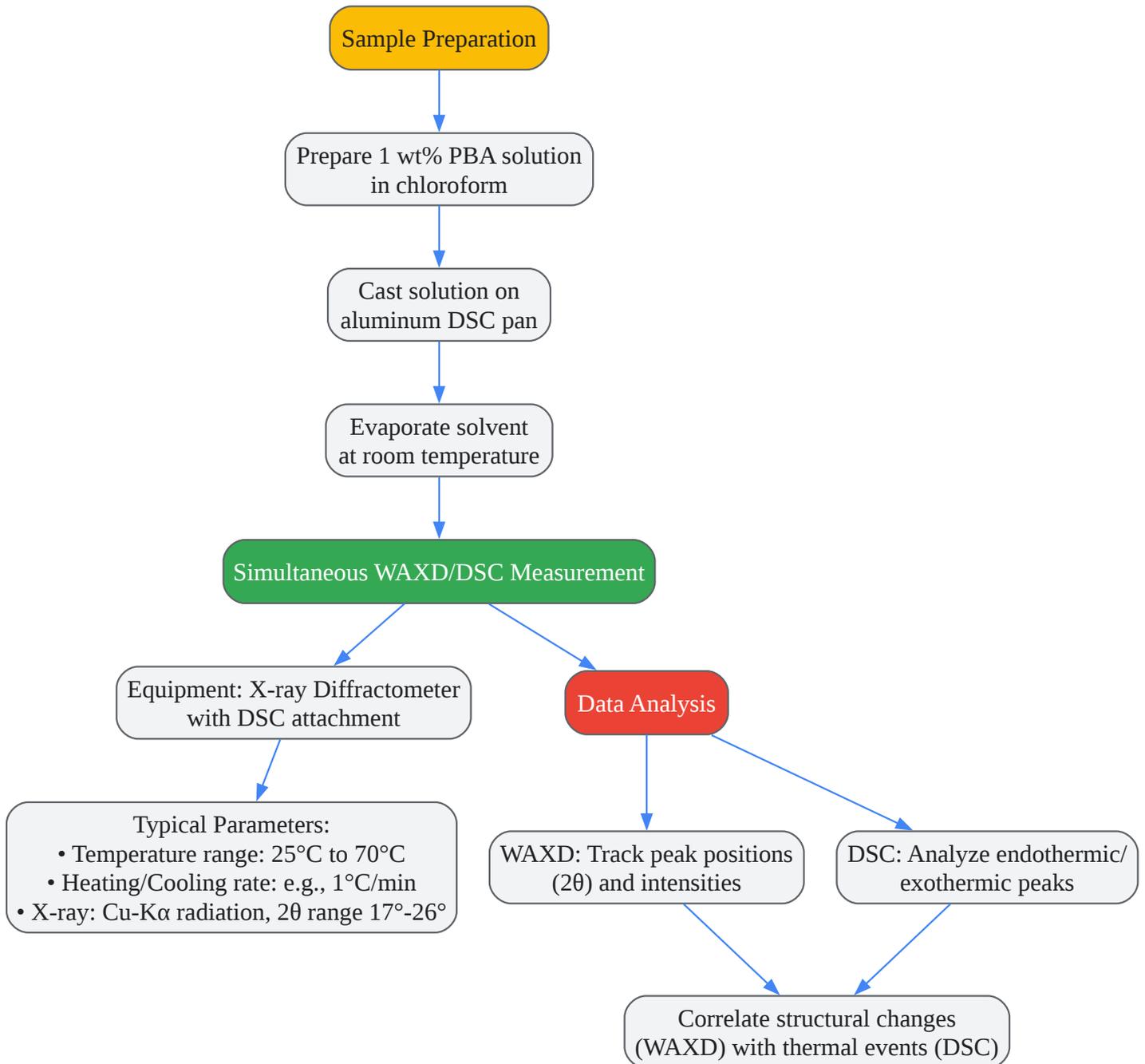
The crystallization kinetics and thermal properties of PBA are crucial for understanding its processing and final material properties. The following table summarizes quantitative data for a 2000 Da molecular weight PBA polyester polyol, which is a commercially relevant size [2].

Property	Value for PBA (2000 Da)	Measurement Technique	Context & Comparison
Crystallization Half-life	0.3 to 19 minutes (within 29°C to 45°C range) [2]	DSC, Avrami analysis [2]	Shorter half-life indicates faster crystallization. SA BDO (succinate analog) has greater supercooling [2].
Avrami Exponent (n)	~3 [2]	DSC, Avrami analysis [2]	Suggests spontaneous nucleation and spherulitic growth [2].
Enthalpy of Melting (ΔH_m)	~210 J/g (for high Mn SA BDO, for reference) [2]	DSC [2]	Indicates a crystallinity of about 35-40% [2].

| **Thermal Expansion Coefficients (β form)** | **a-axis:** 3.27×10^{-4} **b-axis:** 3.01×10^{-3} [1] | Temperature-dependent WAXD [1] | Shows highly anisotropic thermal expansion in the β form crystal lattice [1]. |

Detailed Experimental Protocol

To investigate the phase transition and melting behavior of PBA, you can employ the following protocol based on simultaneous Wide-Angle X-ray Diffraction (WAXD) and Differential Scanning Calorimetry (DSC), a powerful technique for correlating structural and thermal changes [1].



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Key Analysis Steps [1]:

- Monitor the **intensity and position** of the $\beta(110)$, $\beta(020)$, $\alpha(110)$, and $\alpha(020)$ diffraction peaks during heating and cooling.
- Correlate the emergence and disappearance of these peaks with the **endothermic peaks** observed in the DSC curve.
- Calculate apparent lattice parameter changes using the **d-spacings** from the diffraction peaks to analyze anisotropic thermal expansion.

Implications for Research and Development

The crystallinity and phase behavior of PBA have direct practical implications:

- **Biodegradation Rate:** The crystal form significantly impacts the material's environmental fate. A PBA film with α -form crystals degrades faster than one with β -form crystals, while a mix of both phases can result in the slowest degradation rate [1].
- **Processing and Application:** The fast crystallization kinetics (short half-life) of low molecular weight PBA polyols are critical for building **green strength** in applications like adhesives shortly after melt processing [2]. Understanding the phase transition is also fundamental for designing materials with specific thermal and mechanical properties.

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References

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2. Thermal characterization and crystallization kinetics of ... [sciencedirect.com]

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